

Application Note AN-019: Preparation and Stability of AN-019 in Solution

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Compound of Interest

Compound Name: AN-019

Cat. No.: B1667274

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AN-019 is a novel, potent, and selective small molecule inhibitor of the XYZ kinase, a key enzyme implicated in the progression of certain cancers. Accurate and reproducible in vitro and in vivo studies rely on the correct preparation and handling of **AN-019** solutions. This document provides detailed protocols for the preparation of **AN-019** solutions and summarizes its stability under various storage conditions.

Physicochemical Properties of AN-019

A summary of the key physicochemical properties of **AN-019** is provided below.

Property	Value
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₃
Molecular Weight	407.47 g/mol
Appearance	White to off-white crystalline solid
Purity (by HPLC)	>99.5%

Solubility of AN-019

The solubility of **AN-019** was determined in a range of common laboratory solvents at room temperature (20-25°C).

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)
Dimethyl Sulfoxide (DMSO)	100	245.4
Dimethylformamide (DMF)	80	196.3
Ethanol (100%)	10	24.5
Methanol	5	12.3
Phosphate Buffered Saline (PBS, pH 7.4)	<0.1	<0.25
Water	<0.01	<0.025

Stability of AN-019 in Solution

The stability of a 10 mM **AN-019** stock solution in DMSO was assessed over time at different temperatures. The percentage of **AN-019** remaining was determined by HPLC analysis.

Storage Condition	24 Hours	1 Week	1 Month	3 Months
-80°C	100%	100%	99.8%	99.5%
-20°C	100%	99.7%	99.1%	98.2%
4°C	99.8%	98.5%	95.3%	88.1%
Room Temperature (20-25°C)	99.5%	96.2%	85.1%	65.7%

The stability of **AN-019** in aqueous solutions is pH-dependent. A 10 µM solution of **AN-019** in buffers of varying pH was incubated at 37°C for 24 hours.

pH	% Remaining after 24h at 37°C
5.0	98.9%
7.4	95.1%
8.5	89.4%

AN-019 is sensitive to light. A 10 μ M aqueous solution exposed to ambient laboratory light for 24 hours at room temperature showed approximately 15% degradation. It is recommended to protect solutions from light.

Experimental Protocols

Protocol for Preparation of a 10 mM AN-019 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AN-019** in DMSO.

Materials:

- **AN-019** powder (MW: 407.47 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Vortex mixer
- Sterile, amber microcentrifuge tubes or vials

Procedure:

- Equilibrate the **AN-019** powder to room temperature before opening the container.
- Weigh out the desired amount of **AN-019** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.07 mg of **AN-019**.
- Add the appropriate volume of DMSO to the vial containing the **AN-019** powder.

- Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.

Protocol for Determination of AN-019 Solubility

This protocol outlines a method for determining the solubility of **AN-019** in a given solvent.

Materials:

- **AN-019** powder
- Selected solvent (e.g., DMSO, Ethanol)
- Saturated solution preparation tubes (e.g., screw-cap vials)
- Orbital shaker or rotator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Add an excess amount of **AN-019** powder to a known volume of the solvent in a screw-cap vial.
- Tightly cap the vial and place it on an orbital shaker or rotator at a controlled temperature (e.g., 25°C) for 24 hours to ensure equilibrium is reached.
- After 24 hours, visually inspect the vial to confirm the presence of undissolved solid.
- Centrifuge the suspension at high speed (e.g., 10,000 x g) for 10 minutes to pellet the undissolved solid.

- Carefully collect an aliquot of the supernatant and dilute it with an appropriate solvent for HPLC analysis.
- Quantify the concentration of **AN-019** in the diluted supernatant using a pre-validated HPLC method with a standard curve.
- Calculate the original concentration in the supernatant to determine the solubility.

Protocol for Assessing AN-019 Stability in Solution

This protocol describes a method for evaluating the stability of **AN-019** in a stock solution under various storage conditions.

Materials:

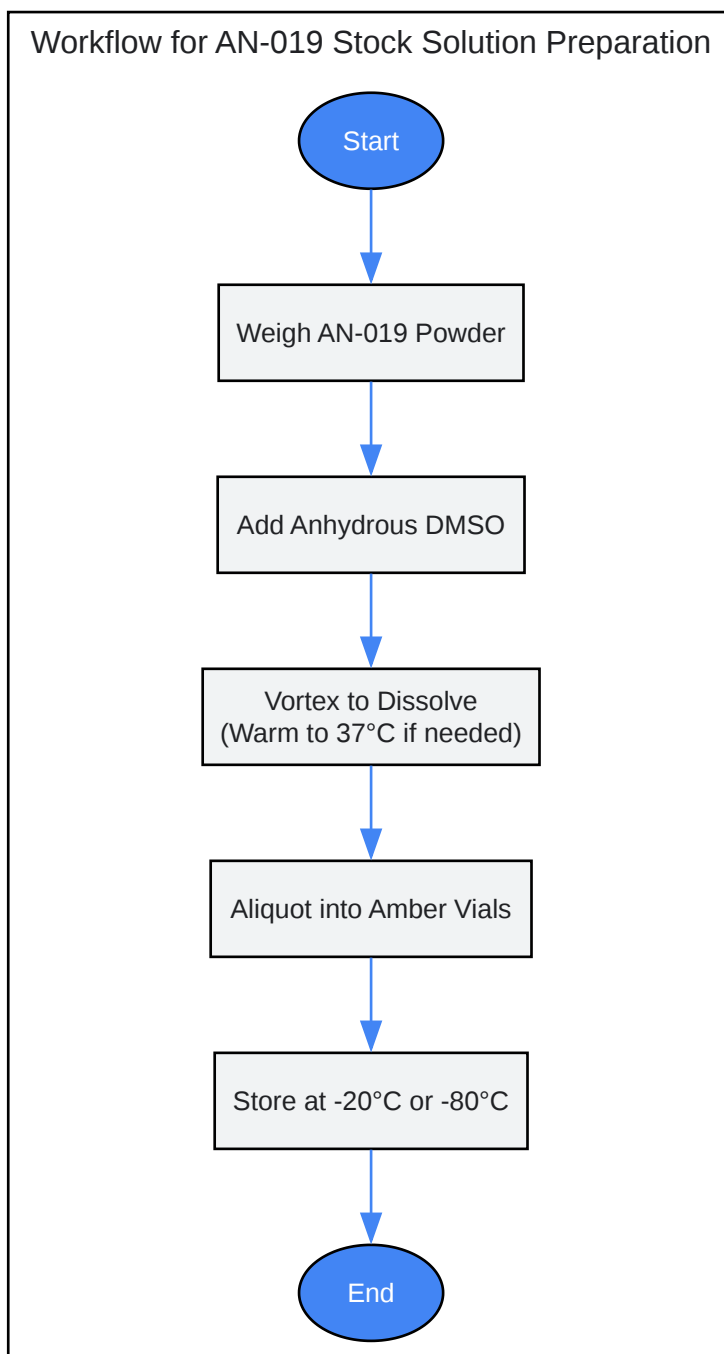
- 10 mM **AN-019** stock solution in DMSO
- Temperature-controlled storage units (-80°C, -20°C, 4°C, room temperature)
- Amber vials
- HPLC system

Procedure:

- Prepare a fresh 10 mM stock solution of **AN-019** in DMSO.
- Aliquot the stock solution into multiple amber vials for each storage condition to be tested.
- Place the vials in their respective storage environments.
- At each designated time point (e.g., 0, 24 hours, 1 week, 1 month, 3 months), retrieve one aliquot from each storage condition.
- Allow the samples to come to room temperature.
- Dilute the samples to an appropriate concentration for HPLC analysis.
- Analyze the samples by HPLC to determine the concentration of **AN-019** remaining.

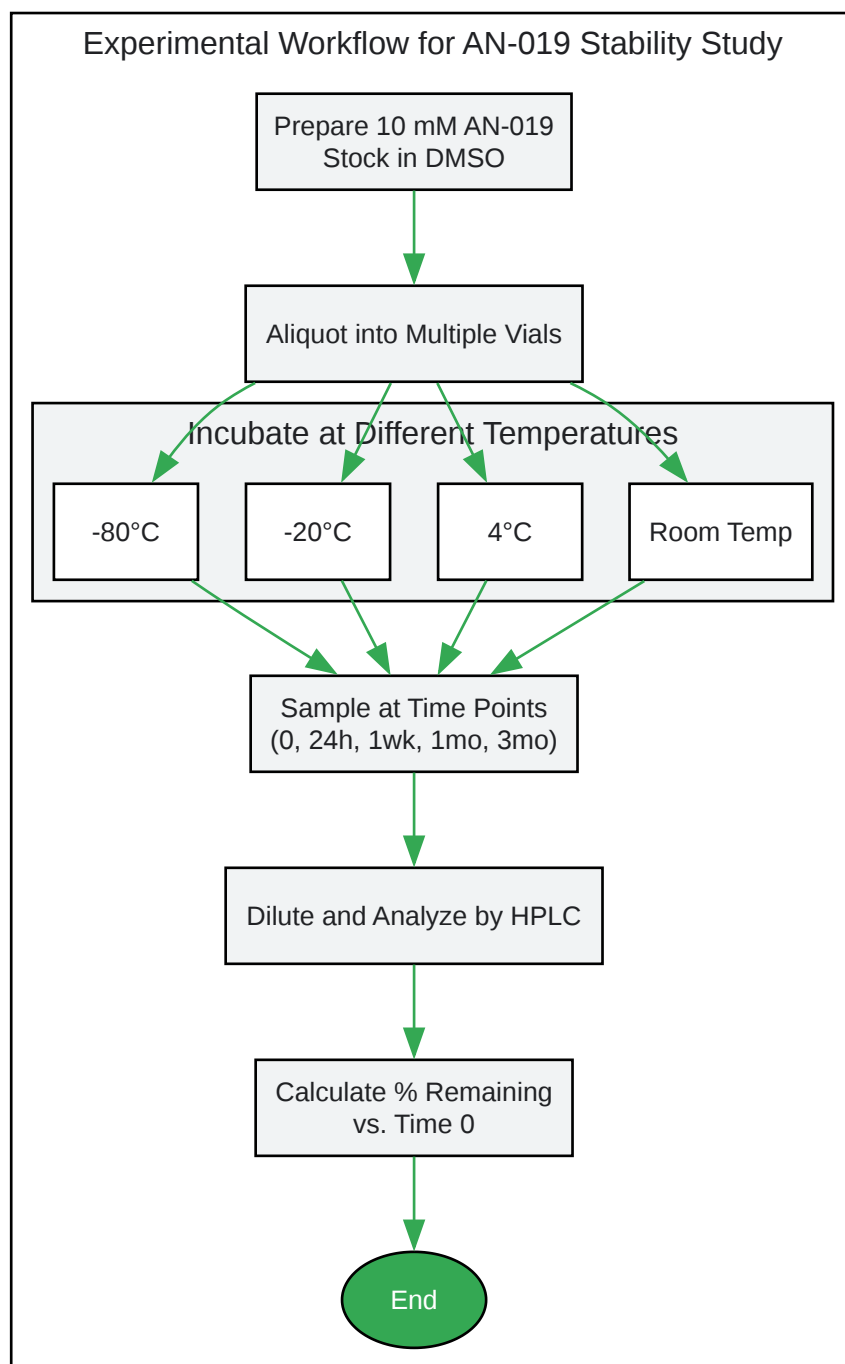
- Calculate the percentage of **AN-019** remaining relative to the initial concentration at time 0.

Visualizations



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Caption: Workflow for preparing a 10 mM stock solution of **AN-019** in DMSO.



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Caption: Workflow for assessing the stability of **AN-019** in a DMSO stock solution.

Summary and Recommendations

- **AN-019** is highly soluble in DMSO and DMF, but has poor aqueous solubility.

- For in vitro assays, it is recommended to prepare a concentrated stock solution of **AN-019** in 100% DMSO. Subsequent dilutions into aqueous buffers should be done carefully to avoid precipitation. The final concentration of DMSO in the assay should be kept low (typically <0.5%) and consistent across all experiments.
- **AN-019** stock solutions in DMSO are stable for at least 3 months when stored at -80°C. Avoid repeated freeze-thaw cycles.
- Aqueous solutions of **AN-019** are less stable and should be prepared fresh for each experiment.
- Protect all solutions containing **AN-019** from direct light to prevent photodegradation.
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